

Atroscine (Atropine) Experimental Protocols for Cell Culture Studies

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Compound of Interest

Compound Name: Atroscine
Cat. No.: B15889073

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Introduction

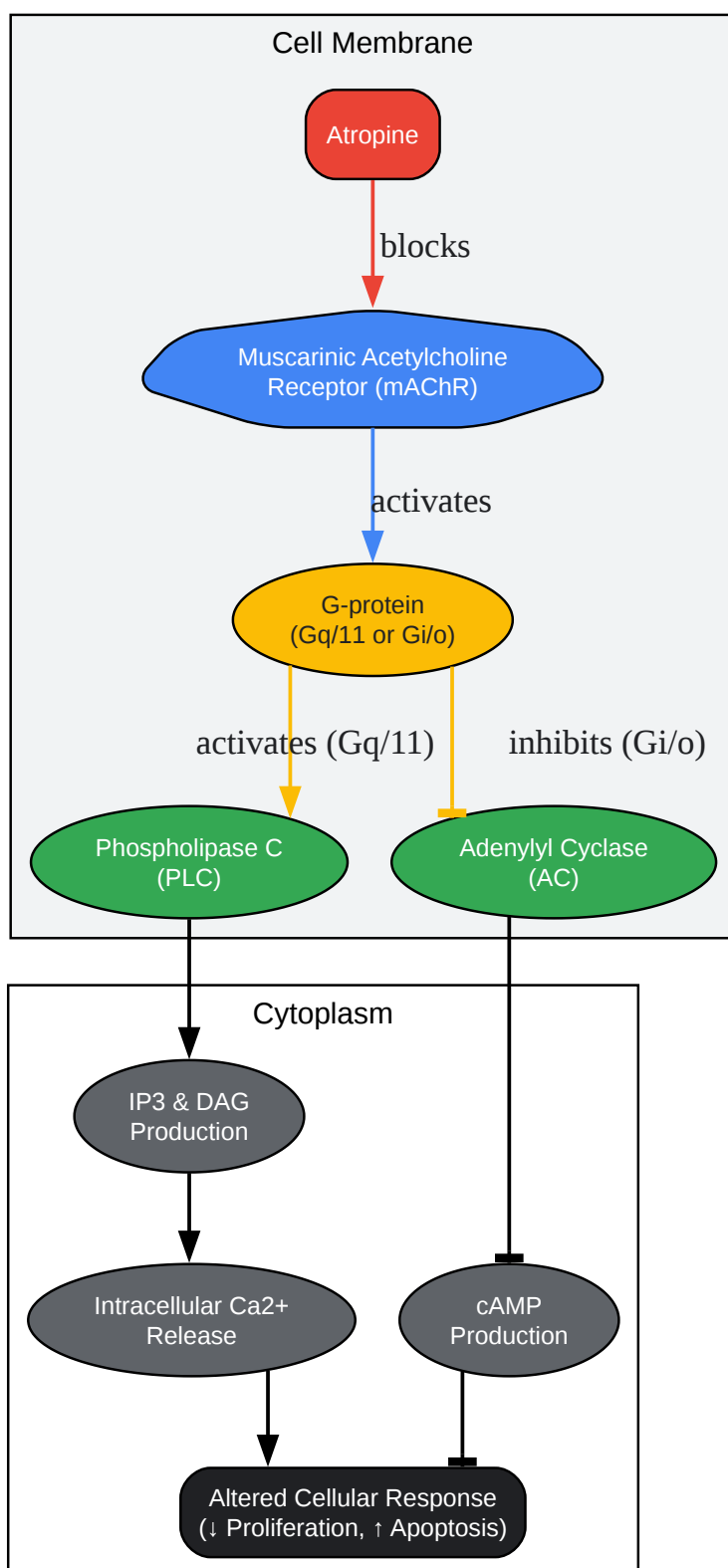
Atroscine, commonly known as Atropine, is a tropane alkaloid and a competitive antagonist of muscarinic acetylcholine receptors (mAChRs).[1][2] It is widely used in clinical practice for various purposes, including resuscitation, and as an antidote to organophosphate poisoning.[1] Emerging research has highlighted its potential as an anti-cancer agent, demonstrating its ability to suppress proliferation, induce apoptosis, and arrest the cell cycle in various cancer cell lines.[3][4][5] These application notes provide detailed protocols for investigating the effects of Atropine on cancer cells in vitro, focusing on cytotoxicity, apoptosis, and cell cycle analysis.

Mechanism of Action

Atropine functions by competitively blocking the binding of the neurotransmitter acetylcholine (ACh) to muscarinic receptors.[1][6] These receptors are G protein-coupled receptors (GPCRs) that are subdivided into five subtypes (M1-M5). The M1, M3, and M5 subtypes couple to Gq/11 proteins, activating the phospholipase C (PLC) pathway, which leads to an increase in intracellular calcium. The M2 and M4 subtypes couple to Gi/o proteins, which inhibit adenylyl cyclase, resulting in decreased cyclic AMP (cAMP) levels.[7][8] In the context of cancer, the

inhibition of these signaling pathways by Atropine can interfere with tumor cell proliferation and survival.

Atropine Signaling Pathway



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Caption: Atropine blocks muscarinic acetylcholine receptors, inhibiting downstream signaling pathways.

Data Presentation

Table 1: Cytotoxicity of Atropine in Various Cancer Cell Lines

Cell Line	Cancer Type	Incubation Time (h)	IC50 (μM)	Reference
MDA-MB-231	Breast Cancer	48	~20	[3]
T47D	Breast Cancer	48	<15	[9]
CT-26	Colorectal Cancer	8	Dose-dependent suppression	[10]
HCE cells	Corneal Endothelial	24	Cytotoxicity > 0.3125 g/L	[4]

Table 2: Effect of Atropine on Apoptosis in Human Corneal Endothelial (HCE) Cells

Treatment	Concentration	% Early Apoptotic Cells	% Late Apoptotic Cells	Reference
Control	-	2.5 ± 0.5	1.8 ± 0.3	[4][11]
Atropine	2.5 g/L	15.2 ± 1.2	22.5 ± 1.8	[4][11]

Table 3: Effect of Atropine on Cell Cycle Distribution in Human Corneal Endothelial (HCE) Cells

Treatment	Concentration	% G0/G1 Phase	% S Phase	% G2/M Phase	Reference
Control	-	55.3 ± 2.1	30.1 ± 1.5	14.6 ± 1.1	[[4][5]
Atropine	2.5 g/L	72.8 ± 2.5	15.7 ± 1.3	11.5 ± 0.9	[[4][5]

Experimental Protocols

Cell Culture and Atropine Treatment

This protocol outlines the general procedure for maintaining cell cultures and treating them with Atropine for subsequent assays.

Materials:

- Cancer cell line of interest (e.g., MDA-MB-231, T47D)
- Complete growth medium (e.g., DMEM or RPMI-1640 with 10% FBS and 1% Penicillin-Streptomycin)
- Atropine sulfate (Sigma-Aldrich)
- Dimethyl sulfoxide (DMSO)
- Phosphate-buffered saline (PBS)
- Trypsin-EDTA
- 96-well and 6-well tissue culture plates
- Hemocytometer or automated cell counter

Procedure:

- Cell Culture: Maintain cells in a humidified incubator at 37°C with 5% CO₂. Passage cells upon reaching 80-90% confluency.
- Stock Solution Preparation: Prepare a 10 mM stock solution of Atropine in DMSO. Store at -20°C.
- Cell Seeding:
 - For 96-well plates (cytotoxicity assay), seed cells at a density of 5,000-10,000 cells/well.

- For 6-well plates (apoptosis and cell cycle assays), seed cells at a density of $2-5 \times 10^5$ cells/well.
- Cell Treatment: After 24 hours of incubation to allow for cell attachment, replace the medium with fresh medium containing various concentrations of Atropine. A vehicle control (DMSO) should be included.
- Incubation: Incubate the cells for the desired time period (e.g., 24, 48, or 72 hours) before proceeding with specific assays.

Cytotoxicity Assay (MTT Assay)

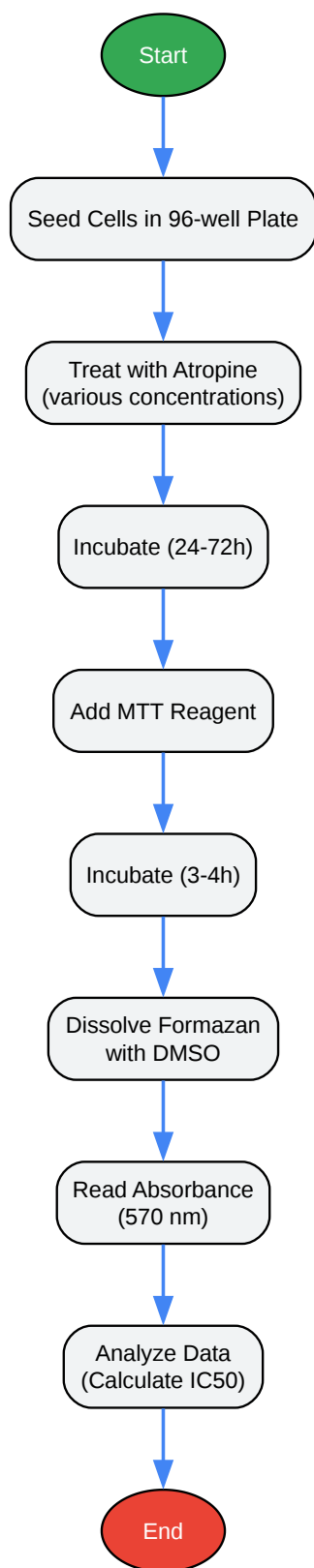
This protocol measures the metabolic activity of cells as an indicator of cell viability.

Materials:

- Cells treated with Atropine in a 96-well plate
- MTT (3-(4,5-dimethylthiazol-2-yl)-2,5-diphenyltetrazolium bromide) solution (5 mg/mL in PBS)
- DMSO
- Microplate reader

Procedure:

- After the treatment period, add 20 μ L of MTT solution to each well.
- Incubate the plate for 3-4 hours at 37°C.
- Carefully remove the medium and add 150 μ L of DMSO to each well to dissolve the formazan crystals.
- Measure the absorbance at 570 nm using a microplate reader.
- Calculate cell viability as a percentage of the vehicle-treated control.



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Caption: Workflow for determining Atropine cytotoxicity using the MTT assay.

Apoptosis Assay (Annexin V-FITC/PI Staining)

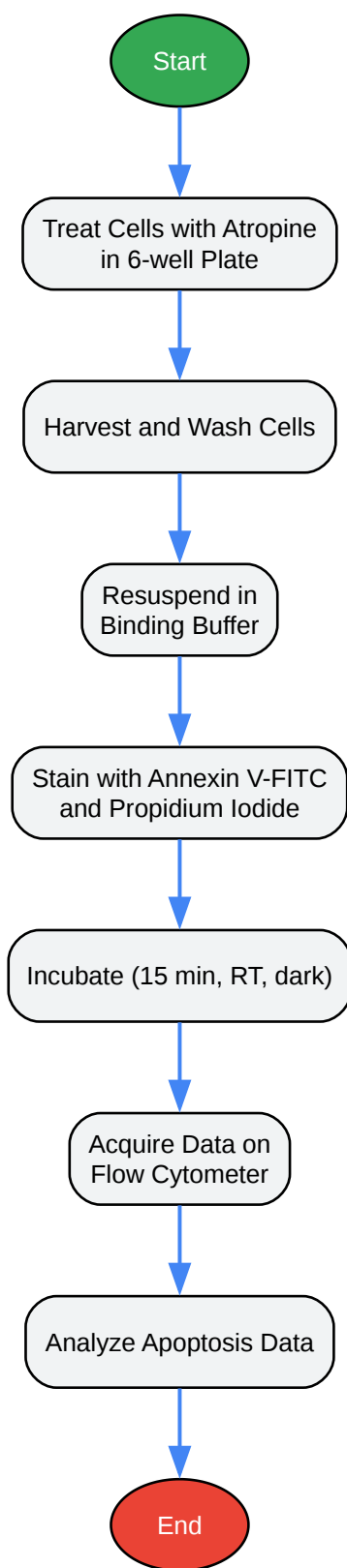
This protocol uses flow cytometry to distinguish between viable, early apoptotic, late apoptotic, and necrotic cells.

Materials:

- Cells treated with Atropine in a 6-well plate
- Annexin V-FITC Apoptosis Detection Kit (containing Annexin V-FITC, Propidium Iodide (PI), and Binding Buffer)
- Flow cytometer

Procedure:

- Harvest cells by trypsinization and collect the supernatant to include any floating cells.
- Wash the cells twice with cold PBS.
- Resuspend the cells in 1X Binding Buffer to a concentration of 1×10^6 cells/mL.
- Transfer 100 μ L of the cell suspension to a flow cytometry tube.
- Add 5 μ L of Annexin V-FITC and 5 μ L of PI.
- Gently vortex and incubate for 15 minutes at room temperature in the dark.
- Add 400 μ L of 1X Binding Buffer to each tube.
- Analyze the cells by flow cytometry within one hour.



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Caption: Workflow for apoptosis detection by Annexin V/PI staining.

Cell Cycle Analysis (Propidium Iodide Staining)

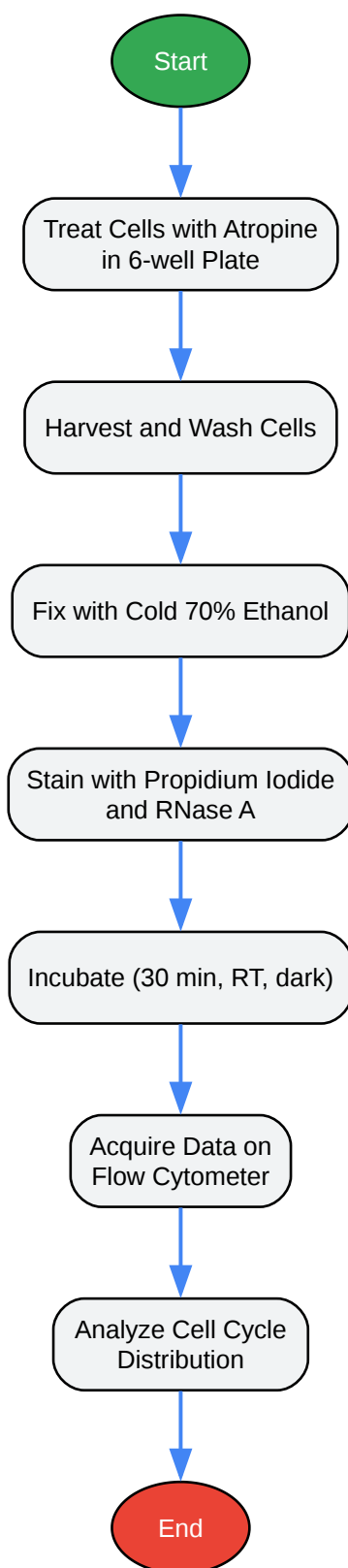
This protocol uses PI staining and flow cytometry to analyze the distribution of cells in different phases of the cell cycle.

Materials:

- Cells treated with Atropine in a 6-well plate
- Cold 70% ethanol
- PI staining solution (containing PI and RNase A)
- Flow cytometer

Procedure:

- Harvest and wash the cells with cold PBS.
- Fix the cells by adding them dropwise to ice-cold 70% ethanol while vortexing.
- Incubate at -20°C for at least 2 hours.
- Wash the cells with PBS to remove the ethanol.
- Resuspend the cell pellet in 500 µL of PI staining solution.
- Incubate for 30 minutes at room temperature in the dark.
- Analyze the stained cells using a flow cytometer.



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Caption: Workflow for cell cycle analysis using propidium iodide staining.

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